

# Application Notes and Protocols: Tripropylene Glycol in Hydraulic Fluids

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## Compound of Interest

Compound Name: *Tripropylene*

Cat. No.: *B076144*

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These application notes provide a comprehensive overview of the role and performance characteristics of **tripropylene** glycol (TPG) as a key component in hydraulic fluid formulations, particularly in water-glycol based fire-resistant fluids. The information is intended to guide researchers and formulators in developing and evaluating high-performance hydraulic fluids.

## Introduction to Tripropylene Glycol in Hydraulic Fluids

**Tripropylene** glycol is a high-boiling, colorless liquid with low volatility that is completely miscible with water.<sup>[1][2]</sup> Its chemical and physical properties make it a valuable component in various industrial applications, including as a solvent, coupling agent, and humectant. In the context of hydraulic fluids, TPG is primarily utilized in water-glycol formulations to enhance fluid stability, provide freeze protection, and contribute to the overall performance of the fluid. Water-glycol hydraulic fluids are crucial in applications where fire resistance is a primary concern, such as in the steel, mining, and die-casting industries.<sup>[3][4]</sup>

## Application Notes

### Role of Tripropylene Glycol in Hydraulic Fluid Formulations

**Tripropylene** glycol serves several critical functions within a hydraulic fluid formulation:

- Solvent and Coupling Agent: TPG's excellent solvency ensures that various additives, such as corrosion inhibitors, anti-wear agents, and friction modifiers, remain dissolved and evenly dispersed throughout the fluid. This is crucial for maintaining the fluid's homogeneity and ensuring consistent performance.
- Freeze Point Depression: The presence of **tripropylene** glycol, along with other glycols, significantly lowers the freezing point of the water-based fluid, enabling its use in a wider range of operating temperatures.
- Lubricity and Anti-Wear Properties: While the primary lubricating properties of a hydraulic fluid are often enhanced by specific anti-wear additives, glycols like TPG contribute to the fluid's inherent lubricity, protecting hydraulic system components from wear.
- Viscosity and Thermal Stability: **Tripropylene** glycol's high boiling point and low volatility contribute to the thermal stability of the hydraulic fluid, reducing fluid loss through evaporation at elevated operating temperatures.<sup>[1][2]</sup> Its viscosity characteristics also play a role in the overall viscosity profile of the formulated fluid.

## Advantages of Incorporating Tripropylene Glycol

The inclusion of **tripropylene** glycol in hydraulic fluid formulations offers several advantages:

- Enhanced Fluid Stability: As a coupling agent, TPG helps to maintain a stable, single-phase fluid, preventing the separation of water and other components.
- Improved Safety: The low volatility of TPG contributes to the fire-resistant properties of water-glycol hydraulic fluids.
- Consistent Performance: By ensuring the solubility of additives, TPG helps to maintain the fluid's performance characteristics, such as corrosion protection and anti-wear properties, over its service life.

## Data Presentation

The following tables summarize the typical physical and performance characteristics of a base water-glycol hydraulic fluid compared to a formulation containing **tripropylene** glycol.

Note: The data presented below is illustrative and intended for comparative purposes. Actual values may vary depending on the specific formulation and concentration of components.

Table 1: Physical Properties of Hydraulic Fluid Formulations

Property	Base Fluid (Water-Glycol without TPG)	Formulation with Tripropylene Glycol	Test Method
Appearance	Clear to Hazy Liquid	Clear Liquid	Visual
Kinematic Viscosity @ 40°C, cSt	46	48	ASTM D445
Kinematic Viscosity @ 100°C, cSt	8.2	8.5	ASTM D445
Viscosity Index	150	155	ASTM D2270
Density @ 15°C, g/mL	1.075	1.080	ASTM D1298
Pour Point, °C	-40	-45	ASTM D97
Flash Point, Cleveland Open Cup, °C	None	None	ASTM D92

Table 2: Performance Characteristics of Hydraulic Fluid Formulations

Performance Test	Base Fluid (Water-Glycol without TPG)	Formulation with Tripropylene Glycol	Test Method
Four-Ball Wear, Scar Diameter, mm	0.65	0.55	ASTM D4172
Vane Pump Wear, Total Weight Loss, mg	< 100	< 75	ASTM D2882
Rust Prevention (Distilled Water)	Pass	Pass	ASTM D665, Proc. A
Copper Corrosion (3h @ 100°C)	1b	1a	ASTM D130
Oxidation Stability (TOST), Hours to 2.0 AN	> 1000	> 1500	ASTM D943
Hydrolytic Stability, Copper Weight Change, mg/cm <sup>2</sup>	-0.10	-0.05	ASTM D2619

## Experimental Protocols

Detailed methodologies for the key experiments cited are provided below.

### ASTM D445: Kinematic Viscosity of Transparent and Opaque Liquids

This test method determines the kinematic viscosity of liquid petroleum products by measuring the time for a volume of liquid to flow under gravity through a calibrated glass capillary viscometer.

- Apparatus: Calibrated glass capillary viscometer, constant-temperature bath, thermometer, and a timer.

- Procedure: a. Select a clean, dry, calibrated viscometer of a size that will give a flow time of not less than 200 seconds. b. Charge the viscometer with the sample in the manner dictated by the design of the instrument. c. Place the charged viscometer in a constant-temperature bath long enough to reach the test temperature. d. Induce the sample to flow through the working capillary. e. Measure the time required for the leading edge of the meniscus to pass from the first timing mark to the second. f. Calculate the kinematic viscosity from the measured flow time and the viscometer calibration constant.

## ASTM D665: Rust-Preventing Characteristics of Inhibited Mineral Oils in the Presence of Water

This test method evaluates the ability of an oil to prevent the rusting of ferrous parts in the presence of water.

- Apparatus: Oil bath, beaker, stirrer, and a polished steel test specimen.
- Procedure: a. Place 300 mL of the test fluid in a beaker. b. Place the beaker in an oil bath maintained at 60°C. c. Suspend a polished steel specimen in the fluid. d. Add 30 mL of distilled water to the beaker. e. Stir the mixture at 1000 rpm for 24 hours. f. At the end of the test period, remove the steel specimen, wash with a solvent, and examine for signs of rust.

## ASTM D130: Corrosiveness to Copper from Petroleum Products by Copper Strip Test

This test method assesses the relative degree of corrosivity of a petroleum product.

- Apparatus: Test tube, polished copper strip, and a temperature-controlled bath or block.
- Procedure: a. Place a polished copper strip in a test tube. b. Add 30 mL of the sample to be tested. c. Place the test tube in a bath maintained at a specified temperature (e.g., 100°C) for a specified time (e.g., 3 hours). d. At the end of the test period, remove the copper strip, wash with a suitable solvent, and compare its appearance with the ASTM Copper Strip Corrosion Standard.

## ASTM D2882: Indicating the Wear Characteristics of Hydraulic Fluids in a Constant Volume Vane Pump

This test method is used to determine the anti-wear characteristics of hydraulic fluids by operating a vane pump with the fluid under controlled conditions.[4]

- Apparatus: A hydraulic test stand equipped with a specific model of vane pump (e.g., Vickers V-104C), reservoir, heat exchanger, and instrumentation to control and monitor pressure, temperature, and flow.
- Procedure: a. Assemble the pump with new, pre-weighed components (vanes and ring). b. Charge the system with the test fluid. c. Operate the pump for a specified duration (e.g., 100 hours) at a set pressure (e.g., 2000 psi) and temperature (e.g., 65°C). d. At the conclusion of the test, disassemble the pump and weigh the vanes and ring to determine the total weight loss due to wear.

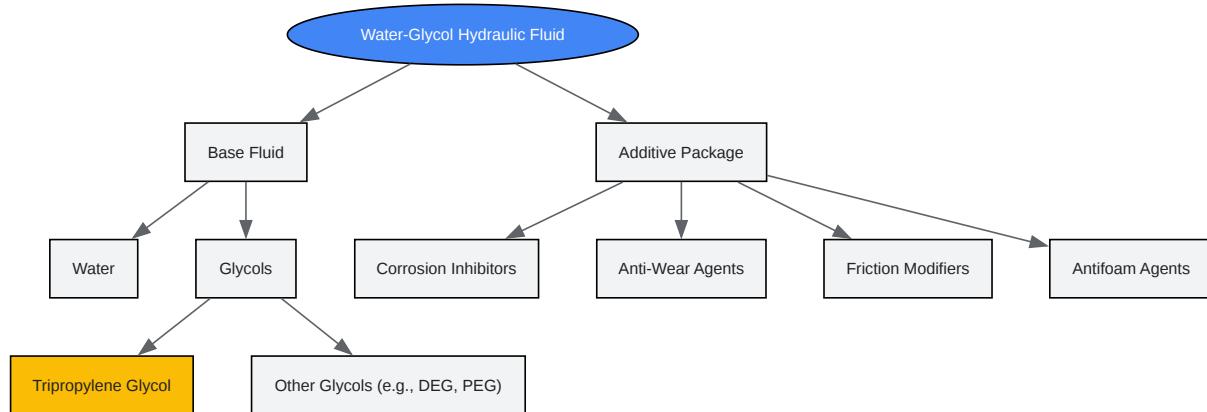
## Mandatory Visualizations

Tripropylene Glycol (C9H20O4)

HO-[CH(CH3)CH2O]3-H

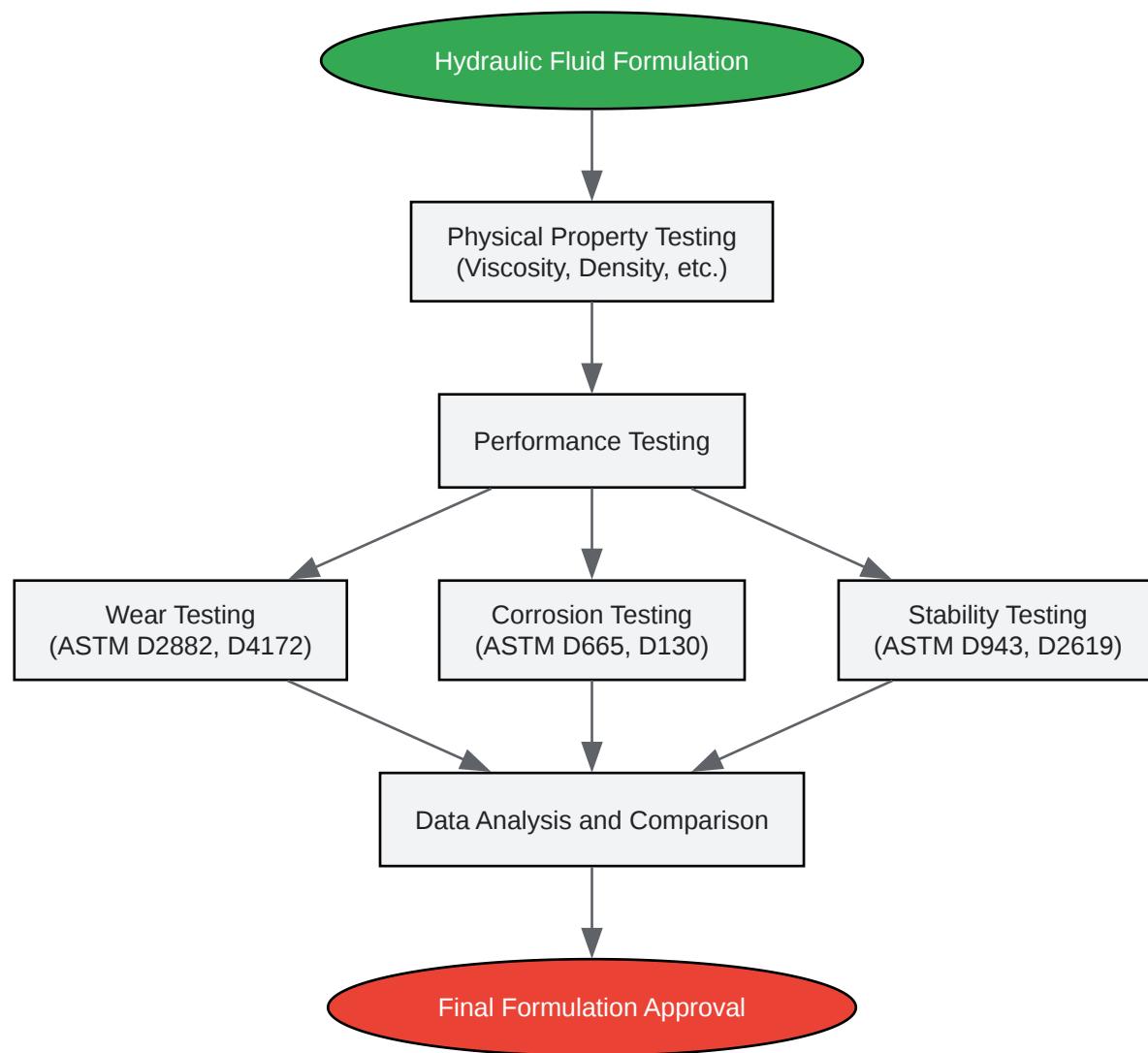
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*Chemical Structure of **Tripropylene Glycol***



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### *Components of a Water-Glycol Hydraulic Fluid*



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#### *Experimental Workflow for Hydraulic Fluid Evaluation*

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